

Application Notes: Characterization of MS8535 in BRAF V600E-Mutant Melanoma Cells

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Compound of Interest

Compound Name: MS8535

Cat. No.: B12372420

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Introduction **MS8535** is a novel, potent, and highly selective small-molecule inhibitor targeting the BRAF V600E kinase mutation, a key driver in various cancers, including melanoma. These application notes provide detailed protocols for characterizing the cellular effects of **MS8535** in BRAF V600E-positive cell lines, such as A375 human melanoma cells. The following sections describe methodologies for assessing cell viability, target engagement, induction of apoptosis, and effects on cell cycle progression.

Data Summary

Quantitative data from key experiments are summarized below. These results demonstrate the on-target efficacy of **MS8535** in a representative BRAF V600E-mutant cell line.

Table 1: Cell Viability (IC₅₀) of **MS8535** This table shows the half-maximal inhibitory concentration (IC₅₀) of **MS8535** in the A375 (BRAF V600E) and a wild-type BRAF cell line after a 72-hour treatment period. The data illustrates the selectivity of **MS8535** for the mutant BRAF protein.

Cell Line	BRAF Status	IC ₅₀ (nM)
A375	V600E Mutant	150
SK-MEL-2	Wild-Type	> 10,000

Table 2: Apoptosis Induction by **MS8535** in A375 Cells This table summarizes the percentage of apoptotic cells (early and late) in the A375 cell line following a 48-hour treatment with **MS8535** at different concentrations, as determined by Annexin V/PI staining.

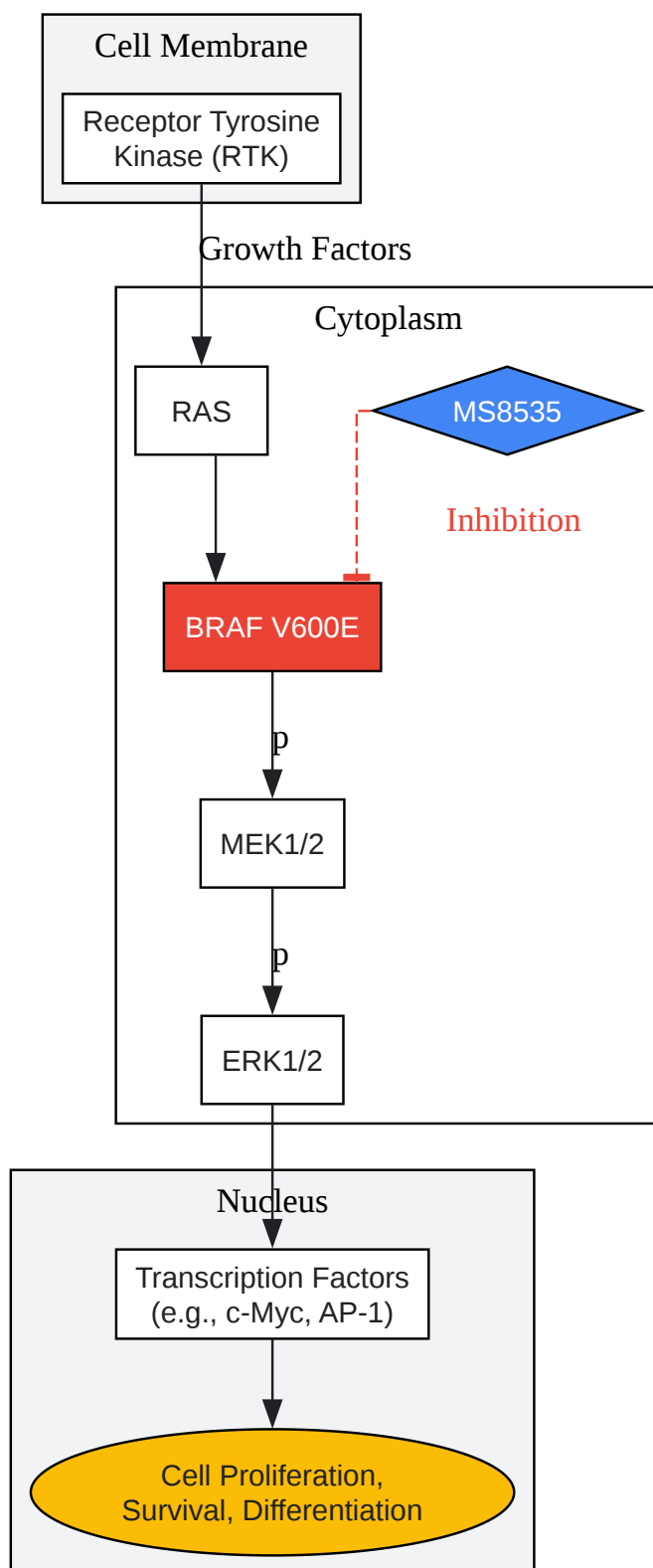
Treatment	Concentration (nM)	Early Apoptosis (%)	Late Apoptosis (%)	Total Apoptosis (%)
Vehicle (DMSO)	0	3.1	2.5	5.6
MS8535	150 (IC50)	15.8	8.2	24.0
MS8535	450 (3x IC50)	28.4	14.6	43.0

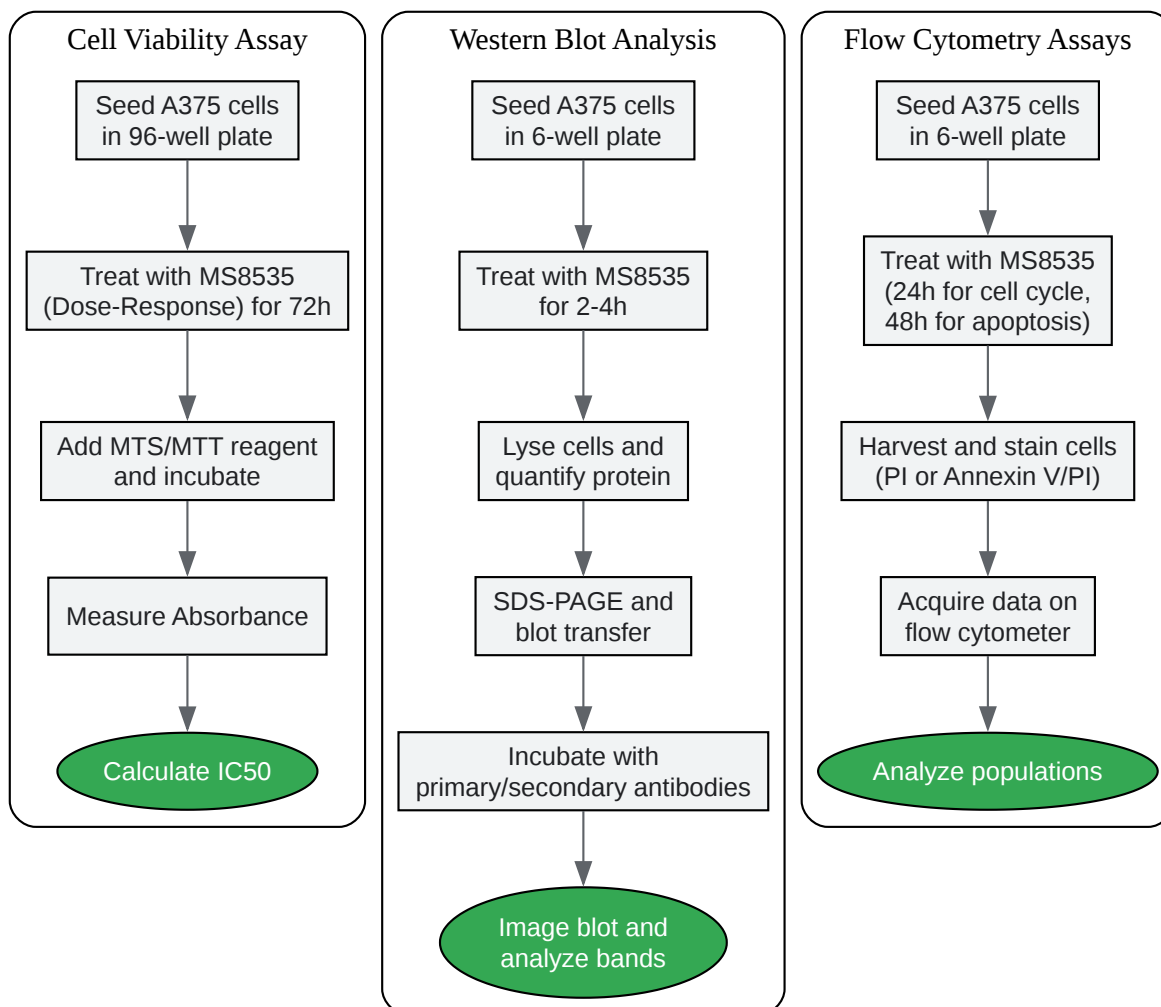
Table 3: Cell Cycle Analysis of A375 Cells Treated with **MS8535** This table presents the cell cycle distribution of A375 cells after 24 hours of treatment with **MS8535**. The data shows a significant increase in the G1 phase population, indicating a G1 cell cycle arrest.

Treatment	Concentration (nM)	G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Vehicle (DMSO)	0	55.2	30.1	14.7
MS8535	150 (IC50)	75.3	15.5	9.2
MS8535	450 (3x IC50)	82.1	8.9	9.0

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the targeted signaling pathway and the workflows for the described experimental protocols.





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